

(3,4-Dichlorophenyl)methanethiol chemical structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3,4-Dichlorobenzyl mercaptan

CAS No.: 36480-40-7

Cat. No.: B1596509

[Get Quote](#)

An In-depth Technical Guide to (3,4-Dichlorophenyl)methanethiol for Advanced Research

Abstract

This technical guide provides a comprehensive overview of (3,4-Dichlorophenyl)methanethiol (CAS No: 36480-40-7), a halogenated aromatic thiol of significant interest in synthetic chemistry and drug discovery. The document delineates its core physicochemical properties, outlines a robust methodology for its synthesis and purification, and details advanced analytical techniques for its structural confirmation and purity assessment. Furthermore, this guide explores the compound's chemical reactivity, potential applications as a building block in medicinal chemistry, and critical protocols for its safe handling, storage, and disposal. Designed for researchers, scientists, and drug development professionals, this whitepaper synthesizes foundational data with practical, field-proven insights to facilitate the effective utilization of this versatile chemical intermediate.

Introduction: Strategic Importance in Chemical Synthesis

(3,4-Dichlorophenyl)methanethiol, also known as **3,4-Dichlorobenzyl mercaptan**, is an organosulfur compound featuring a dichlorinated benzene ring attached to a methanethiol group.[1][2] The strategic placement of chlorine atoms on the phenyl ring significantly modulates the electronic properties and lipophilicity of the molecule, making it a valuable synthon. Halogen atoms, particularly chlorine, are prevalent in a vast number of FDA-approved pharmaceuticals, where they often enhance metabolic stability, improve membrane permeability, or facilitate critical binding interactions with target proteins.[3][4]

The thiol (-SH) group is a highly versatile functional handle, known for its nucleophilicity and its propensity to undergo oxidation to form disulfide bonds, a linkage of immense importance in biological systems and materials science.[5][6] The combination of a dichlorophenyl motif with a reactive thiol group makes (3,4-Dichlorophenyl)methanethiol a compelling building block for creating novel molecular entities with potential therapeutic applications. This guide serves as a technical resource for harnessing its synthetic potential while ensuring procedural safety and analytical rigor.

Physicochemical and Structural Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its application in research. (3,4-Dichlorophenyl)methanethiol is characterized by its dichlorinated aromatic core and its reactive thiol functionality. Key identifiers and properties are summarized below.

Table 1: Core Properties of (3,4-Dichlorophenyl)methanethiol

Property	Value	Source(s)
CAS Number	36480-40-7	[1][7]
Molecular Formula	C ₇ H ₆ Cl ₂ S	[2][7]
Molecular Weight	193.09 g/mol	[1][2]
IUPAC Name	(3,4-dichlorophenyl)methanethiol	[7]
Synonyms	3,4-Dichlorobenzyl mercaptan, 3,4-Dichlorobenzenemethanethiol	[1][2]
Appearance	Varies; often a liquid or low-melting solid	
Refractive Index	1.6045 - 1.6055	[7]
Water Solubility	Difficult to mix in water	[8][9]
Predicted pKa	8.83 ± 0.10	[8]
Key Sensitivity	Air Sensitive	[8][10]

The compound's structure, rendered below, is the foundation of its reactivity and function.

Caption: Plausible workflow for the synthesis of (3,4-Dichlorophenyl)methanethiol.

Detailed Experimental Protocol

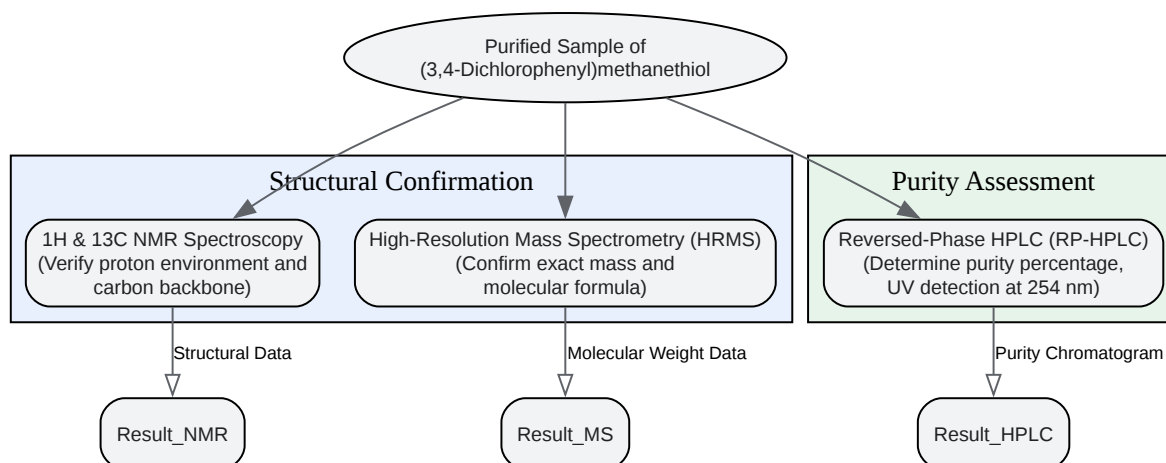
- Preparation: Under a nitrogen atmosphere, dissolve 3,4-dichlorobenzyl chloride (1.0 eq) in anhydrous N,N-dimethylformamide (DMF). Cool the solution to 0°C in an ice bath.
- Reagent Addition: In a separate flask, prepare a slurry of sodium hydrosulfide (NaSH, 1.1 eq) in anhydrous DMF. Add this slurry dropwise to the cooled solution of the benzyl chloride over 30 minutes.
- Reaction: Allow the reaction mixture to slowly warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

- **Workup:** Once the reaction is complete, pour the mixture into a beaker containing ice-cold 1M HCl. This step protonates the thiolate and neutralizes any excess base.
- **Extraction:** Transfer the aqueous mixture to a separatory funnel and extract the product with ethyl acetate (3x).
- **Washing & Drying:** Combine the organic layers and wash with brine to remove residual water and salts. Dry the organic phase over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product via flash column chromatography on silica gel, using a hexane/ethyl acetate gradient to yield the pure (3,4-Dichlorophenyl)methanethiol.

Analytical Characterization

Rigorous analytical characterization is non-negotiable to ensure the identity, purity, and stability of the synthesized compound. A multi-technique approach is recommended. [11] Causality: Each technique provides orthogonal information. NMR spectroscopy elucidates the precise chemical structure and covalent bonds. Mass spectrometry confirms the molecular weight and elemental composition. HPLC assesses the purity and quantifies impurities. [11][12]

Recommended Analytical Workflow



[Click to download full resolution via product page](#)

Caption: A multi-faceted workflow for analytical characterization.

Protocol Details

- **¹H NMR Spectroscopy:** The proton NMR spectrum is expected to show characteristic signals for the aromatic protons (in the δ 7.0-7.5 ppm region), a singlet or doublet for the benzylic methylene (-CH₂-) protons adjacent to the sulfur atom, and a signal for the thiol proton (-SH), which may be broad and its chemical shift can be concentration-dependent.
- **Mass Spectrometry (MS):** Using electrospray ionization (ESI) in negative mode, the [M-H]⁻ ion should be observed, confirming the molecular weight. The characteristic isotopic pattern of two chlorine atoms (a ~9:6:1 ratio for M, M+2, M+4 peaks) provides definitive evidence of the compound's elemental composition. [12]*
- **High-Performance Liquid Chromatography (HPLC):** Purity analysis should be performed on a C18 reversed-phase column with a mobile phase gradient of water and acetonitrile, both containing 0.1% trifluoroacetic acid. Detection via a UV detector at 254 nm should yield a single major peak for the pure compound. [13]

Reactivity, Handling, and Storage

Chemical Reactivity

The primary site of reactivity is the thiol group.

- **Acidity:** The thiol proton is weakly acidic (predicted pK_a ≈ 8.8), readily deprotonated by bases to form a highly nucleophilic thiolate anion. [5][8]*
- **Oxidation:** The most significant and often problematic reaction is oxidation. In the presence of air or other oxidizing agents, thiols readily dimerize to form disulfides. [6][14] This process can be reversible with the use of reducing agents. Further oxidation can lead to sulfinic and sulfonic acids. [6][13]

Safe Handling Protocols

Thiols are notorious for their powerful and unpleasant odors. [15] All manipulations must be conducted within a certified chemical fume hood to prevent inhalation and odor contamination.

- **Personal Protective Equipment (PPE):** Always wear nitrile gloves, a lab coat, and chemical splash goggles.

- Inert Atmosphere: Handle the compound under an inert atmosphere (e.g., nitrogen or argon) whenever possible to minimize oxidation. [15]3. Quenching and Decontamination: Prepare a bleach bath (a 1:1 mixture of commercial bleach and water is effective) in a plastic container inside the fume hood. [16]All glassware and equipment that comes into contact with the thiol should be immediately submerged in this bath overnight to oxidize and neutralize the odorous compound. [16]4. Waste Disposal: All liquid and solid waste containing the thiol must be collected in a dedicated, labeled hazardous waste container. [16][17]

Storage

To ensure long-term stability and purity, (3,4-Dichlorophenyl)methanethiol should be stored under the following conditions:

- Temperature: Keep in a cool, dry place. [1]For long-term storage, refrigeration at 2-8°C is recommended. Avoid repeated freeze-thaw cycles, which can degrade thiol samples. [18]* Atmosphere: Store in a tightly sealed container under an inert atmosphere (argon or nitrogen) to prevent air oxidation. [8]* Light: Protect from light.

Potential Applications in Drug Discovery

While specific biological activities of (3,4-Dichlorophenyl)methanethiol are not extensively documented, its structural motifs are highly relevant in medicinal chemistry.

- Intermediate for Lead Compounds: The dichlorophenyl group is a common feature in many biologically active molecules and approved drugs. [19][20]This compound can serve as a starting material to introduce the (3,4-Dichlorophenyl)methyl moiety into more complex molecular scaffolds.
- Covalent Modifiers: The thiol group or a derivative can act as a nucleophile to form covalent bonds with specific residues (like cysteine) in target proteins, a strategy used in the design of irreversible inhibitors.
- Fragment-Based Screening: As a relatively small molecule, it could be used in fragment-based drug discovery campaigns to identify initial binding interactions that can be optimized into more potent leads.

Conclusion

(3,4-Dichlorophenyl)methanethiol is a chemical intermediate with considerable potential for advanced synthetic applications, particularly in the field of medicinal chemistry. Its value is derived from the combination of a synthetically versatile thiol group and a dichlorophenyl ring, a privileged scaffold in pharmaceutical design. Successful utilization of this compound hinges on a deep understanding of its physicochemical properties, careful execution of synthetic and analytical protocols, and strict adherence to safe handling procedures to mitigate its reactivity and odor. This guide provides the foundational knowledge and practical framework for researchers to confidently and effectively incorporate this compound into their research and development programs.

References

- Career Henan Chemical Co. (n.d.). (3,4-dichlorophenyl)methanethiol CAS NO.36480-40-7.
- Benchchem. (n.d.). Application Note: Analytical Strategies for the Characterization of Thiol-PEG2-acid Conjugates.
- Creative Proteomics. (2024, February 28). Thiols: Functions, Identification, and Applications. Creative Proteomics Blog.
- MDPI. (n.d.). Analytical Methods for Assessing Thiol Antioxidants in Biological Fluids: A Review.
- (n.d.). Method development for thiols analysis: identification and quantitation in plant products through mass spectrometry techniques.
- PubMed. (2024, September 18). Analytical Methods for Assessing Thiol Antioxidants in Biological Fluids: A Review.
- Thermo Fisher Scientific. (n.d.). **3,4-Dichlorobenzyl mercaptan**, 97% 1 g.
- Fisher Scientific. (n.d.). **3,4-Dichlorobenzyl mercaptan**, 97%.
- Reddit. (2013, October 4). Handling thiols in the lab. r/chemistry.
- University of Rochester, Department of Chemistry. (n.d.). Reagents & Solvents: How to Work with Thiols.
- National Institutes of Health, PubChem. (n.d.). Benzyl mercaptan.
- JoVE. (2023, April 30). Video: Preparation and Reactions of Thiols.
- Bibliomed. (2021, April 24). Effects of storage conditions on thiol disulfide homeostasis.
- Guidechem. (n.d.). **3,4-DICHLOROBENZYL MERCAPTAN** 36480-40-7 wiki.
- Sigma-Aldrich. (2022, July 23). SAFETY DATA SHEET.
- Sigma-Aldrich. (2024, August 31). SAFETY DATA SHEET.
- Reddit. (2024, May 23). Thiol Handling. r/Chempros.
- Home Sunshine Pharma. (n.d.). Benzylthiol CAS 100-53-8 Manufacturers, Suppliers, Factory.
- ChemicalBook. (2025, September 25). Benzyl mercaptan | 100-53-8.

- FUJIFILM Wako Chemicals. (n.d.). SAFETY DATA SHEET.
- National Institutes of Health, PMC. (n.d.). Hydrothiolation of benzyl mercaptan to arylacetylene: application to the synthesis of (E) and (Z)-isomers of ON 01910-Na (Rigosertib®), a phase III clinical stage anti-cancer agent.
- PubMed Central. (n.d.). Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review.
- PubMed. (n.d.). Discovery of N-[(4R)-6-(4-chlorophenyl)-7-(2,4-dichlorophenyl)-2,2-dimethyl-3,4-dihydro-2H-pyran[2,3-b]pyridin-4-yl]-5-methyl-1H-pyrazole-3-carboxamide (MK-5596).
- PubMed. (2019, July 1). Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review.
- PubMed. (n.d.). Discovery of 1-(2,4-dichlorophenyl)-4-ethyl-5-(5-(2-(4-(trifluoromethyl)phenyl)ethynyl)thiophen-2-yl)-N-(piperidin-1-yl)-1H-pyrazole-3-carboxamide as a potential peripheral cannabinoid-1 receptor inverse agonist.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. (3,4-dichlorophenyl)methanethiol, CasNo.36480-40-7 Career Henan Chemical Co China (Mainland) [henankerui.lookchem.com]
- 2. 3,4-Dichlorobenzyl mercaptan, 97% | Fisher Scientific [fishersci.ca]
- 3. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. research.unipd.it [research.unipd.it]
- 6. Video: Preparation and Reactions of Thiols [jove.com]
- 7. 3,4-Dichlorobenzyl mercaptan, 97% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 8. Page loading... [guidechem.com]
- 9. Benzyl mercaptan | 100-53-8 [chemicalbook.com]

- [10. Benzylthiol CAS 100-53-8 Manufacturers, Suppliers, Factory - Home Sunshine Pharma \[hsppharma.com\]](#)
- [11. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [12. Thiols: Functions, Identification, and Applications - Creative Proteomics Blog \[creative-proteomics.com\]](#)
- [13. mdpi.com \[mdpi.com\]](#)
- [14. Benzyl mercaptan | C7H8S | CID 7509 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [15. reddit.com \[reddit.com\]](#)
- [16. Reagents & Solvents \[chem.rochester.edu\]](#)
- [17. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [18. BiblioMed.org - Fulltext article Viewer \[bibliomed.org\]](#)
- [19. Discovery of N-\[\(4R\)-6-\(4-chlorophenyl\)-7-\(2,4-dichlorophenyl\)-2,2-dimethyl-3,4-dihydro-2H-pyrano\[2,3-b\]pyridin-4-yl\]-5-methyl-1H-pyrazole-3-carboxamide \(MK-5596\) as a novel cannabinoid-1 receptor \(CB1R\) inverse agonist for the treatment of obesity \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. Discovery of 1-\(2,4-dichlorophenyl\)-4-ethyl-5-\(5-\(2-\(4-\(trifluoromethyl\)phenyl\)ethynyl\)thiophen-2-yl\)-N-\(piperidin-1-yl\)-1H-pyrazole-3-carboxamide as a potential peripheral cannabinoid-1 receptor inverse agonist - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [(3,4-Dichlorophenyl)methanethiol chemical structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1596509/docs#3-4-dichlorophenyl-methanethiol-chemical-structure\]](https://www.benchchem.com/product/b1596509/docs#3-4-dichlorophenyl-methanethiol-chemical-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)